

# preparing Pitstop 2 stock solution and working dilutions

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## Compound of Interest

Compound Name: Pitstop 2

Cat. No.: B15568318

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## Application Notes and Protocols: Pitstop 2

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pitstop 2** is a cell-permeable inhibitor of clathrin-mediated endocytosis (CME).<sup>[1]</sup> It functions by targeting the terminal domain of the clathrin heavy chain, thereby blocking the interaction with adaptor proteins necessary for the formation of clathrin-coated pits.<sup>[1][2]</sup> While it is a widely used tool to study CME, it is important to note that several studies have reported non-specific effects and inhibition of clathrin-independent endocytosis (CIE) as well.<sup>[3][4][5][6]</sup> Therefore, careful experimental design and interpretation of results are crucial. These application notes provide detailed protocols for the preparation of **Pitstop 2** stock solutions and working dilutions for use in cell-based assays.

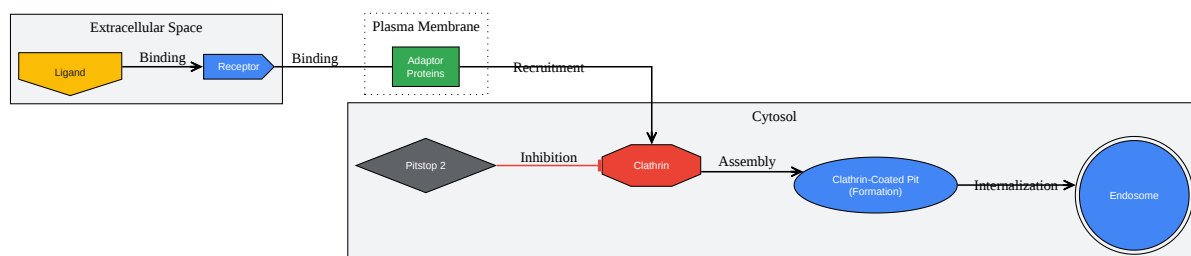
### Quantitative Data Summary

For ease of reference, the key quantitative data for **Pitstop 2** are summarized in the table below.

| Property                          | Value   | Source |
|-----------------------------------|---|--------|
| Molecular Weight                  | 473.36 g/mol  | [3][7] |
| Purity                            | ≥98% (HPLC)   | [7]    |
| Form                              | Powder  | [7]    |
| Color                             | White to light brown  | [7]    |
| Solubility                        | Soluble in DMSO (e.g., 20 mg/mL or 95 mg/mL)                      | [3][7] |
| IC50                              | ~12 μM for amphiphsin 1 association with clathrin terminal domain | [2]    |
| Recommended Stock Solution        | 30 mM in 100% DMSO  | [2][8] |
| Recommended Working Concentration | 15-30 μM for cellular experiments                                 | [2][5] |

## Signaling Pathway Inhibition

**Pitstop 2** is designed to inhibit clathrin-mediated endocytosis by preventing the recruitment of accessory proteins to the clathrin terminal domain, a critical step in the formation of clathrin-coated pits.



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Caption: Inhibition of Clathrin-Mediated Endocytosis by **Pitstop 2**.

## Experimental Protocols

### Materials

- **Pitstop 2** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips
- Serum-free cell culture medium (e.g., DMEM with 10 mM HEPES, pH 7.4)[2]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Protocol 1: Preparation of 30 mM Pitstop 2 Stock Solution

This protocol details the preparation of a 30 mM stock solution in DMSO, which is a commonly recommended concentration.<sup>[2]</sup>

- Calculate the required mass of **Pitstop 2**:
  - Molecular Weight (MW) of **Pitstop 2** = 473.36 g/mol .
  - To prepare 1 mL of a 30 mM solution, you will need:
    - $\text{Mass (g)} = 30 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 473.36 \text{ g/mol} = 0.0142 \text{ g} = 14.2 \text{ mg}$ .
  - Accurately weigh out 14.2 mg of **Pitstop 2** powder.
- Dissolution in DMSO:
  - Aseptically add the weighed **Pitstop 2** powder to a sterile microcentrifuge tube.
  - Add 1 mL of fresh, sterile 100% DMSO to the tube.<sup>[2]</sup> It is crucial to use anhydrous DMSO as moisture can reduce solubility.<sup>[3]</sup>
  - Vortex the solution thoroughly to ensure the compound is completely dissolved.<sup>[2]</sup> The solution should be clear.
- Storage of Stock Solution:
  - The stock solution is stable at room temperature for approximately 4-6 hours.<sup>[2]</sup>
  - For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.<sup>[1][2]</sup>
  - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 1 year.<sup>[1][3][7]</sup> Protect from light.<sup>[1]</sup>

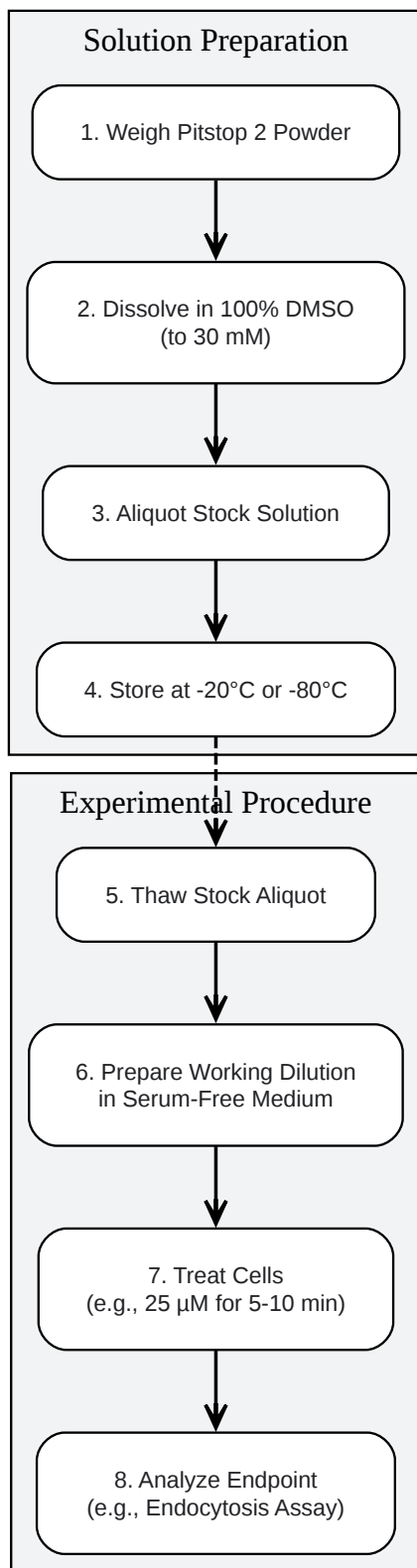
## Protocol 2: Preparation of Working Dilutions

This protocol describes how to dilute the 30 mM stock solution to a final working concentration for cell-based experiments. A typical working concentration is 25  $\mu$ M.[\[2\]](#)

- Pre-warm Culture Medium:
  - Pre-warm the required volume of serum-free cell culture medium to 37°C. **Pitstop 2** is amphiphilic and can be sequestered by serum albumins, so serum-free conditions are recommended.[\[2\]](#)
- Serial Dilution:
  - It is recommended to perform a serial dilution from the stock solution. Direct dilution of the highly concentrated DMSO stock into aqueous media can cause precipitation.[\[2\]](#)
  - Example for a final concentration of 25  $\mu$ M in 1 mL of medium:
    - Prepare an intermediate dilution by adding 1  $\mu$ L of the 30 mM stock solution to 299  $\mu$ L of serum-free medium. This results in a 100  $\mu$ M intermediate solution.
    - Add 250  $\mu$ L of the 100  $\mu$ M intermediate solution to 750  $\mu$ L of pre-warmed serum-free medium to achieve a final concentration of 25  $\mu$ M.
  - The final concentration of DMSO in the working solution should generally be between 0.3% and 1% to prevent precipitation of the compound.[\[2\]](#)
- Application to Cells:
  - Remove the existing media from cells grown to 80-90% confluency.[\[2\]](#)
  - Add the prepared working solution of **Pitstop 2** to the cells.
  - Incubate for the desired time, typically 5-10 minutes at 37°C, is sufficient to block CME.[\[2\]](#) Longer incubation times (e.g., greater than 30 minutes) are not recommended as they may lead to non-specific effects.[\[2\]](#)

## Experimental Workflow

The following diagram outlines the general workflow for preparing and using **Pitstop 2** in a typical cell-based experiment.



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Caption: Workflow for **Pitstop 2** Stock and Working Solution Preparation.

## Important Considerations

- **Specificity:** As mentioned, **Pitstop 2** can have off-target effects and inhibit clathrin-independent endocytic pathways.[3][5] It is advisable to include appropriate controls in your experiments, such as a negative control compound if available, or to use complementary methods like siRNA-mediated knockdown of clathrin to confirm findings.
- **Cell Type Variability:** The optimal working concentration and incubation time may vary between different cell lines.[2] It is recommended to perform a dose-response and time-course experiment to determine the optimal conditions for your specific cell type. Primary cells may be more sensitive to the compound.[2]
- **Reversibility:** The effects of **Pitstop 2** on endocytosis are reversible. Washing out the compound and incubating cells in fresh, serum-containing medium for 45-60 minutes can restore CME.[2] This can serve as an important control experiment.
- **Safety:** Handle **Pitstop 2** and DMSO with appropriate safety precautions in a well-ventilated area, wearing gloves, a lab coat, and eye protection.[9][10]

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